

Technical Guide: Analysis of Thiamine Hydrochloride Phosphate

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Compound of Interest

Compound Name: *Thiamine hydrochloride phosphate-d3*
Cat. No.: *B15554504*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies and quality control parameters relevant to Thiamine Hydrochloride Phosphate, a crucial compound in various research and pharmaceutical applications. While a specific Certificate of Analysis for a deuterated (d3) variant is not publicly available, this document synthesizes representative data and protocols from established analytical practices for thiamine and its phosphate esters.

Representative Certificate of Analysis Data

The following tables summarize typical specifications found on a Certificate of Analysis for Thiamine and its phosphate derivatives, such as Thiamine Monophosphate and Thiamine Pyrophosphate. These values represent common quality benchmarks for reference standards used in research and development.^{[1][2][3][4][5][6]}

Table 1: Physicochemical Properties

Parameter	Specification	Representative Value
Appearance	White to off-white crystalline powder	Complies
Solubility	Freely soluble in water; soluble in glycerol; slightly soluble in alcohol	Complies[1][2][7]
pH (1% solution)	2.7 - 3.3	3.1[3]
Water Content (Karl Fischer)	NMT 5.0%	3.62%[3]
Sulfated Ash	NMT 0.1%	0.05%[3]

NMT: Not More Than

Table 2: Identification and Purity

Test	Method	Specification	Representative Value
Identification A	Infrared (IR) Spectroscopy	Conforms to reference spectrum	Conforms[1]
Identification B	¹ H-NMR Spectroscopy	Conforms to structure	Conforms[1][2][5]
Identification C	Mass Spectrometry (MS)	Conforms to structure	Conforms[1]
Purity (Assay)	HPLC	98.0% - 101.5%	>99.0%[1][2]
Related Substances	HPLC	Total Impurities NMT 1.0%	< 1.0%[3]
Heavy Metals	ICP-MS or equivalent	NMT 20 ppm	< 10 ppm[3]

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible analysis of thiamine compounds. The following sections outline standard protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

HPLC is the most common method for determining the purity of thiamine and quantifying its various phosphate esters.[8][9][10] A typical method involves pre-column derivatization to form a fluorescent thiochrome product, which allows for highly sensitive detection.[9][11]

Objective: To separate and quantify Thiamine, Thiamine Monophosphate (TMP), and Thiamine Diphosphate (TDP) in a sample.

Instrumentation:

- HPLC system with a gradient pump
- Reversed-phase C18 column
- Fluorescence detector
- Autosampler

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium phosphate monobasic
- Sodium hydroxide
- Potassium ferricyanide [$K_3Fe(CN)_6$]
- Trichloroacetic acid (TCA)
- Thiamine hydrochloride, TMP, and TDP reference standards

Procedure:

- Standard Preparation:
 - Prepare stock solutions of thiamine, TMP, and TDP (e.g., 1 mmol/L) in 0.1 M hydrochloric acid.[\[12\]](#)
 - Create a series of calibration standards by diluting the stock solutions to cover the expected sample concentration range.
- Sample Preparation (from a biological matrix like whole blood):
 - Precipitate proteins by adding an equal volume of 10% TCA to the sample.[\[9\]](#)
 - Vortex and centrifuge the mixture.
 - Collect the supernatant for derivatization.
- Derivatization to Thiochrome:
 - To the supernatant or standard solution, add a solution of potassium ferricyanide in sodium hydroxide. This oxidation reaction converts thiamine and its phosphates into their highly fluorescent thiochrome derivatives.[\[9\]](#)[\[11\]](#)
- Chromatographic Conditions:
 - Mobile Phase A: Phosphate buffer (e.g., 25 mM, pH 8.5)
 - Mobile Phase B: Acetonitrile or Methanol
 - Gradient Elution: A typical gradient might start with a low percentage of Mobile Phase B, ramping up to separate the different phosphate esters.[\[12\]](#)
 - Flow Rate: 0.6 - 1.2 mL/min[\[10\]](#)[\[12\]](#)
 - Injection Volume: 20 μ L[\[12\]](#)
 - Detection: Fluorescence detector set to an excitation wavelength of ~375 nm and an emission wavelength of ~435 nm.[\[12\]](#)

- Data Analysis:
 - Identify peaks based on the retention times of the reference standards.
 - Quantify the amount of each analyte by comparing the peak area from the sample to the calibration curve generated from the standards.

Mass Spectrometry (MS) for Identification and Structure Confirmation

Liquid Chromatography-Mass Spectrometry (LC-MS) is a powerful tool for the unambiguous identification of thiamine and its derivatives, offering high sensitivity and selectivity.^[13]

Objective: To confirm the identity and structure of the analyte and to quantify it, often simultaneously with other vitamins.^[14]

Instrumentation:

- UHPLC or HPLC system
- Triple Quadrupole Mass Spectrometer (MS/MS) with an Electrospray Ionization (ESI) source

Procedure:

- Sample Preparation:
 - Sample preparation is similar to HPLC, involving protein precipitation and extraction. However, derivatization is typically not required for MS analysis.^[14]
- LC-MS/MS Conditions:
 - Chromatography: A rapid separation is often achieved using a C18 column with a gradient of water (with formic acid) and acetonitrile or methanol.
 - Ionization: ESI in positive ion mode (ESI+).
 - MS Mode: Multiple Reaction Monitoring (MRM) is used for targeted quantification.^[13] This involves monitoring specific precursor-to-product ion transitions for each analyte.

- Example Transition for Thiamine Pyrophosphate (TPP): m/z 425.0 $\rightarrow$ 122.1[15]
- Data Analysis:
 - The presence of the specific precursor and product ions at the correct retention time confirms the identity of the compound.
 - Quantification is achieved using an internal standard (often a stable isotope-labeled version of the analyte, like Thiamine-d3) and comparing the response ratio to a calibration curve.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

^1H -NMR spectroscopy is used for the definitive structural confirmation of the thiamine molecule. [1][2]

Objective: To confirm the chemical structure of the thiamine compound by analyzing the chemical shifts and coupling constants of its protons.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

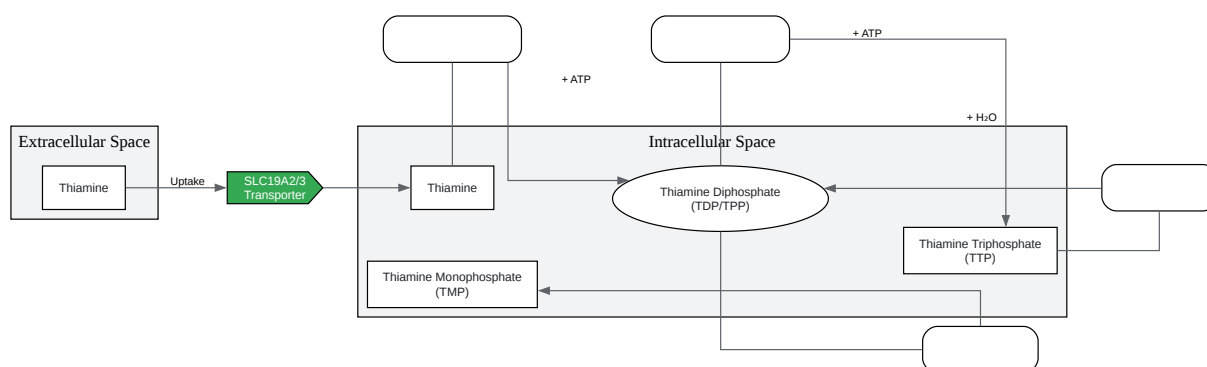
Procedure:

- Sample Preparation:
 - Dissolve a small amount of the sample in a deuterated solvent, such as Deuterium Oxide (D_2O).
- Data Acquisition:
 - Acquire a one-dimensional ^1H -NMR spectrum.
- Data Analysis:

- Compare the resulting spectrum with a reference spectrum of Thiamine Hydrochloride.[16]
[17] The chemical shifts, integration, and multiplicity of the peaks should match the known structure of thiamine. Key signals include those for the pyrimidine and thiazole ring protons and the methyl groups.[16]

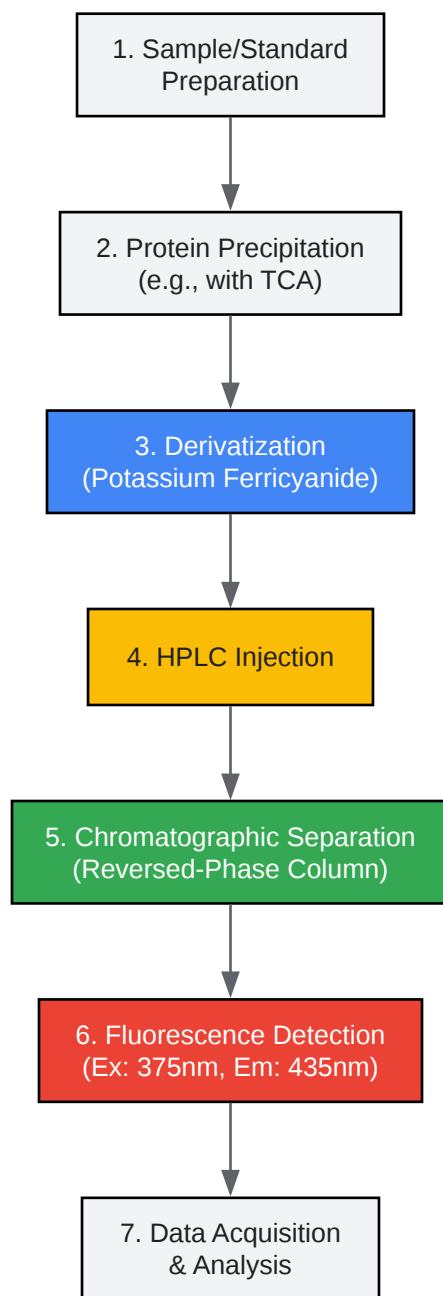
Mandatory Visualizations

The following diagrams illustrate key processes related to the analysis and biological role of thiamine.



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Caption: Intracellular thiamine metabolic pathway.[18][19]



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Caption: Analytical workflow for thiamine by HPLC.

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